

diethyl butylmalonate solvent selection guide

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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Chemical Profile & Physical Properties

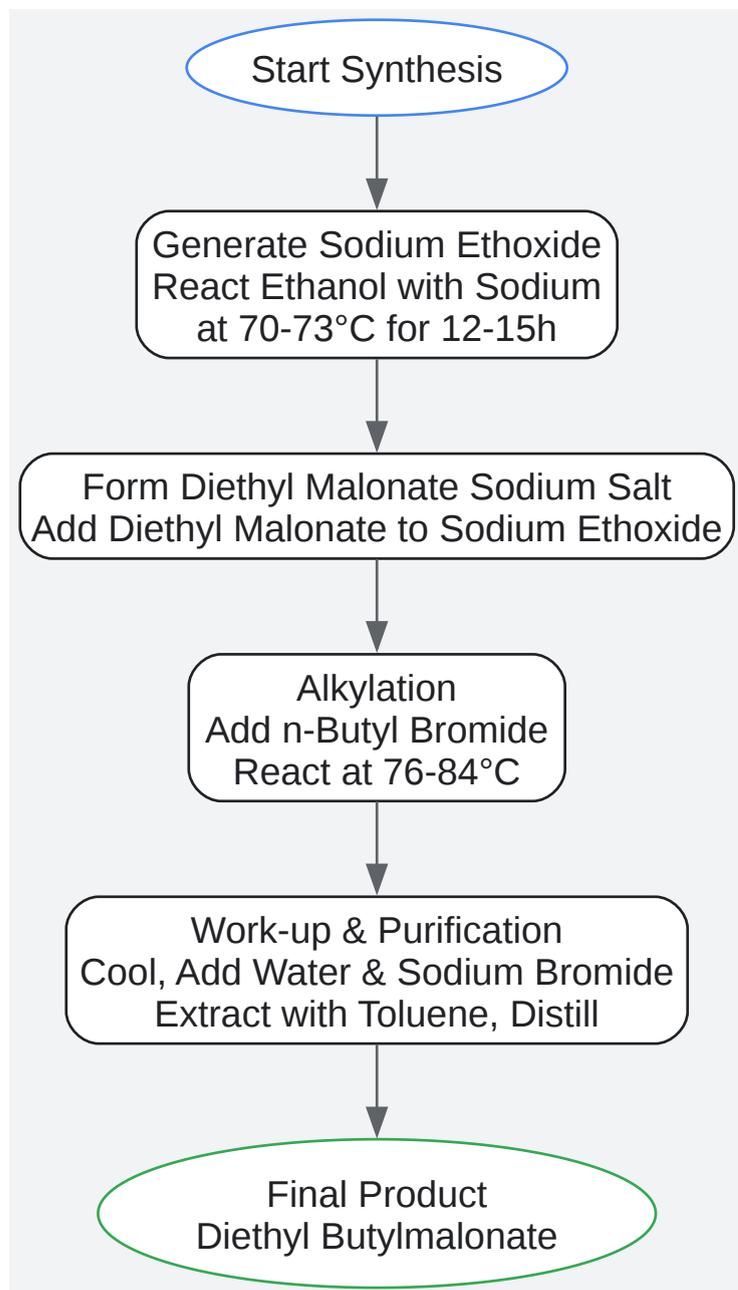
The following table summarizes the essential identifying information and physical properties of **Diethyl Butylmalonate** (CAS 133-08-4) for laboratory handling and experiment design [1].

Property	Value / Description
CAS Number	133-08-4
Molecular Formula	C ₁₁ H ₂₀ O ₄
Molecular Weight	216.27 g/mol
Boiling Point	235-240 °C (lit.)
Density	0.983 g/mL at 25 °C (lit.)
Flash Point	201 °F (approx. 94 °C)
Melting Point	238 °C
Appearance	Colorless to almost colorless clear liquid
Refractive Index	n _D ²⁰ /D 1.424 (lit.)

Property	Value / Description
Water Solubility	330 mg/L at 20°C
Storage	Sealed in dry, at room temperature

Synthesis and Experimental Protocol

Diethyl butylmalonate is primarily synthesized via a two-step alkylation process. The workflow below outlines the general procedure:



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Here is a detailed methodology based on a patent, which avoids the use of a catalyst and is reported to yield high-purity product suitable for pharmaceutical applications [2]:

- **Generation of Sodium Ethoxide**

- In a reactor filled with ethanol, introduce a nitrogen (N₂) atmosphere.
- Add metallic sodium to the absolute ethanol. The molar ratio of sodium to ethanol should be between 1:4 and 1:5.

- Maintain the reaction mixture at a temperature of **70-73 °C** for **12 to 15 hours**.
 - Stop the N₂ flow and heat the mixture to **80-120 °C** to remove and recover excess ethanol, resulting in the sodium ethoxide intermediate.
- **Formation of Diethyl Malonate Sodium Salt**
 - Cool the reactor by circulating cooling water in the jacket for **30-60 minutes** and re-establish a N₂ atmosphere.
 - Slowly add diethyl malonate dropwise to the sodium ethoxide under this controlled, cooled environment.
 - After the addition is complete, stop the cooling water and N₂ flow. The diethyl malonate sodium salt is formed.
- **Alkylation to Form Diethyl Butylmalonate**
 - Add n-butyl bromide to the diethyl malonate sodium salt from the previous step.
 - Heat the mixture to **76-84 °C** and maintain this temperature for **0.5 to 1 hour** to allow the reaction to proceed.
- **Work-up and Purification**
 - Cool the reaction mixture to below **60 °C**.
 - Add water and an aqueous sodium bromide solution to the mixture. Filter as necessary.
 - Add toluene to remove any residual water via azeotropic distillation.
 - Finally, purify the crude product through distillation under reduced pressure to obtain pure **diethyl butylmalonate**.

Handling, Safety & Troubleshooting

This section addresses common practical questions based on its chemical properties [1].

Question	Answer & Guidance
What are the key storage conditions?	Store in a sealed container in a dry environment at room temperature . Protect from moisture to prevent hydrolysis of the ester groups.
Is it flammable?	It has a flash point of 94 °C , classifying it as combustible. Use away from open flames and ignition sources.

Question	Answer & Guidance
What is its solubility in common solvents?	It is miscible with organic solvents like DMSO. Its solubility in water is very low (330 mg/L), making it suitable for aqueous-organic separations.

Primary Applications

Diethyl butylmalonate is a valuable building block in organic synthesis, primarily used as an intermediate in the pharmaceutical industry. A key application is its use as a precursor in the synthesis of **Phenylbutazone**, an antipyretic and analgesic drug [2]. It is also cited as a reagent in the synthesis of peptide deformylase inhibitors, which are investigated for their activity against drug-resistant bacteria [1].

Data Gaps and Limitations

The current search results have limitations for creating a full solvent selection guide:

- **Lacks comparative data:** No information directly compares its solvating power, polarity, or performance against other common laboratory solvents.
- **Limited troubleshooting details:** The available sources do not provide extensive troubleshooting for common experimental problems like low yield, impurity formation, or reaction optimization.

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References

1. | 133-08-4 Diethyl butylmalonate [chemicalbook.com]
2. Preparation method of diethyl n-butylmalonate [patents.google.com]

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